

Disperse Red 362: A Technical Guide to Toxicological Data and Safety Information

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Compound of Interest

Compound Name: Disperse Red 362

Cat. No.: B1176498

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Disclaimer: This document provides a summary of the currently available toxicological data and safety information for **Disperse Red 362**. It is intended for researchers, scientists, and drug development professionals. A comprehensive toxicological profile for this substance is not available in the public domain. Therefore, this guide highlights the existing data and significant knowledge gaps, urging a cautious approach to its handling and use.

Chemical Identification

Disperse Red 362 is a disperse dye used in the textile industry.^[1] Its identification details are as follows:

Identifier	Value
Chemical Name	C.I. Disperse Red 362
Synonyms	Disperse Fluorescent Red BG, Brilliant Pink FBS, Disperse Fluorescent Pink BG ^[1]
CAS Number	158129-94-3 ^[1]
Secondary CAS Number	52372-36-8
Molecular Formula	C ₂₃ H ₁₈ N ₄ O ₂ ^[2]
EINECS Number	605-131-2 ^[1]

Toxicological Data Summary

A thorough review of scientific literature and safety data repositories reveals a significant lack of specific quantitative toxicological data for **Disperse Red 362**. The majority of available information is qualitative and derived from general safety data sheets for disperse dyes.

According to a limited number of notifications to the ECHA C&L Inventory, **Disperse Red 362** does not meet the criteria for GHS hazard classification.^[3] However, this is based on a small number of reports and may not be comprehensive.

General safety information for similar dyes suggests that **Disperse Red 362** may pose the following hazards:

- Skin Irritation: May cause skin irritation in sensitive individuals upon prolonged or repeated contact.^[4]
- Eye Irritation: May cause eye irritation.^[4]
- Respiratory Irritation: Inhalation of dust may cause respiratory tract irritation.^[4]
- Ingestion: May be harmful if swallowed, potentially causing gastrointestinal irritation.^[5]

Data Gap: There is no publicly available data on acute toxicity (e.g., LD50), repeated dose toxicity (e.g., NOAEL), genotoxicity, carcinogenicity, or reproductive toxicity specifically for **Disperse Red 362**.

Hazard Information Overview

The following table summarizes the potential hazards associated with **Disperse Red 362**, based on general information for disperse and acid dyes. It is crucial to note that this information is not specific to **Disperse Red 362** and should be interpreted with caution.

Hazard	Description	Source
Acute Oral Toxicity	May be harmful if swallowed.	[4][5]
Skin Corrosion/Irritation	May cause skin irritation in sensitive individuals.	[4]
Serious Eye Damage/Irritation	May cause eye irritation.	[4]
Respiratory/Skin Sensitization	Some disperse dyes are known skin sensitizers.[6][7][8] The potential for Disperse Red 362 to cause sensitization is unknown.	
Germ Cell Mutagenicity	Data not available. Some azo dyes have shown mutagenic potential in certain test systems.[9][10]	
Carcinogenicity	Data not available. Some disperse dyes have been classified as carcinogenic.[7]	
Reproductive Toxicity	Data not available.	[5]

Context from Related Disperse Dyes

While direct data on **Disperse Red 362** is lacking, studies on other disperse dyes can provide some context on the potential toxicological profile of this class of compounds. It is imperative to understand that these findings are not directly applicable to **Disperse Red 362**.

- Disperse Red 1: Has been shown to have toxic and genotoxic effects in some studies.[9][11]
It is also considered a moderate skin sensitizer.[12]
- Disperse Yellow 3: Has been concluded to be a carcinogen in male rats and female mice in a study by the National Toxicology Program (NTP).[13]
- D&C Red No. 36: A study on this cosmetic dye did not find it to be carcinogenic in Wistar rats under the tested conditions.[14][15]

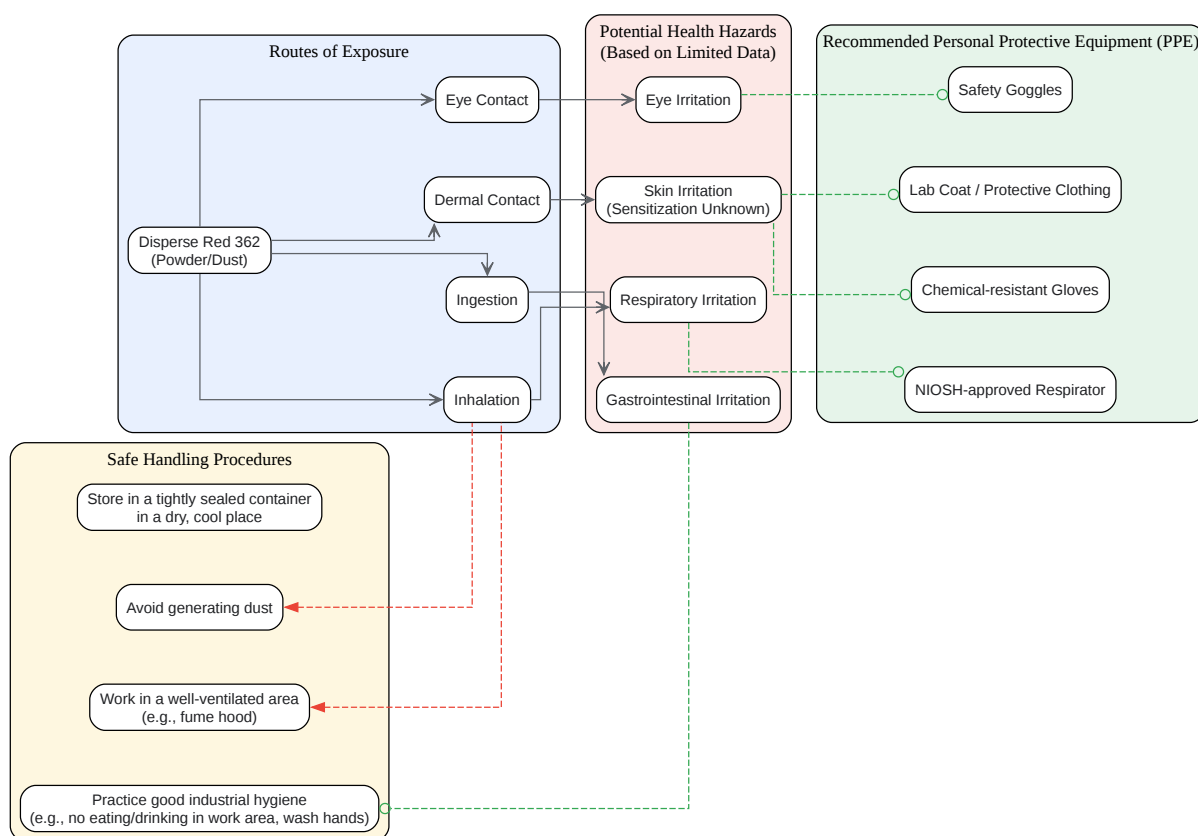
- General Concerns for Azo Dyes: Azo dyes can be reduced to aromatic amines by intestinal microflora or liver enzymes, and some of these breakdown products may have mutagenic or carcinogenic properties.[9]

Experimental Protocols

Due to the absence of specific toxicological studies for **Disperse Red 362** in the public domain, no experimental protocols can be cited. General methodologies for toxicological testing of dyes can be found in guidelines from organizations such as the OECD (Organisation for Economic Co-operation and Development).

Safety Precautions and Hazard Management

Given the significant data gaps for **Disperse Red 362**, a precautionary approach is essential. The following logical workflow outlines the potential hazards and recommended safety measures.



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Caption: Potential Hazard and Safety Management Workflow for **Disperse Red 362**.

Conclusion

The available information on the toxicology and safety of **Disperse Red 362** is very limited. While some general hazards associated with disperse dyes can be inferred, the lack of specific quantitative data necessitates a high degree of caution when handling this substance. Further toxicological studies are required to establish a comprehensive safety profile for **Disperse Red 362**. Until such data is available, it is recommended to treat this compound as potentially hazardous and to implement stringent safety protocols to minimize exposure.

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